

Proper Disposal of 2-Hydroxy-2-(4-methylphenyl)acetic acid: A Comprehensive Guide

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Compound of Interest

Compound Name: 2-Hydroxy-2-(4-methylphenyl)acetic acid

Cat. No.: B096695

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Disclaimer: A specific Safety Data Sheet (SDS) for **2-Hydroxy-2-(4-methylphenyl)acetic acid** (CAS 1198-84-1) was not available in the conducted search. The following disposal procedures are based on best practices for the disposal of similar acidic organic compounds and information from SDSs of structurally related chemicals. This guide should be used for informational purposes only. Researchers, scientists, and drug development professionals must consult their institution's Environmental Health and Safety (EHS) department for specific disposal protocols and to ensure compliance with all local, state, and federal regulations.

Immediate Safety and Handling Precautions

Before handling **2-Hydroxy-2-(4-methylphenyl)acetic acid**, it is imperative to be familiar with its potential hazards. Based on data for analogous compounds, this chemical should be treated as an irritant.^{[1][2][3][4]}

Required Personal Protective Equipment (PPE):

- Eye Protection: Chemical safety goggles or a face shield.
- Hand Protection: Chemically resistant gloves (e.g., nitrile).
- Skin Protection: A laboratory coat and closed-toe shoes are mandatory.

- Respiratory Protection: If handling the solid form and dust may be generated, use a NIOSH-approved respirator.[2][5]

Handle the compound in a well-ventilated area, preferably within a chemical fume hood.[2][5]

Avoid inhalation of dust and direct contact with skin and eyes.[6]

Step-by-Step Disposal Procedure

The proper disposal of **2-Hydroxy-2-(4-methylphenyl)acetic acid** waste depends on its form (solid or aqueous solution) and whether it is contaminated with other hazardous materials.

Step 1: Waste Characterization

The first crucial step is to determine if the waste is hazardous. Since this specific compound is not a listed hazardous waste, the determination must be based on its characteristics. The primary characteristic of concern for an acidic compound is corrosivity.

- Corrosivity (EPA Waste Code D002): An aqueous waste is considered corrosive if it has a pH less than or equal to 2 or greater than or equal to 12.5.

Step 2: Segregation and Collection

- Solid Waste: Collect solid **2-Hydroxy-2-(4-methylphenyl)acetic acid** waste in a clearly labeled, sealed container.
- Aqueous Waste: Collect aqueous solutions in a separate, compatible, and labeled container. Do not mix with other waste streams unless instructed to do so by your EHS department.

Step 3: Neutralization of Aqueous Waste (if permissible)

For small quantities of aqueous acidic waste that are not contaminated with other hazardous materials, neutralization may be an appropriate pre-treatment step. Always consult with your institution's EHS department before proceeding with any neutralization.

- Protocol for Neutralization:
 - Work in a chemical fume hood and wear all required PPE.

- Prepare a dilute basic solution, such as 5-10% sodium bicarbonate (baking soda) or a dilute solution of sodium hydroxide.
- Slowly and with constant stirring, add the basic solution to the acidic waste.
- Monitor the pH of the solution. The target pH is typically between 6.0 and 8.0, but this can vary based on local regulations.
- Be aware that neutralization is an exothermic reaction and may generate heat. Proceed slowly to control the reaction.

Step 4: Final Disposal

- Non-Hazardous Waste (Neutralized Aqueous Solutions): If the neutralized solution meets the criteria for non-hazardous waste as defined by your local wastewater authority and institutional policies, it may be permissible to dispose of it down the drain with copious amounts of water. Written approval from your EHS department is essential before any drain disposal.
- Hazardous Waste (Solid Waste and Untreated or Contaminated Aqueous Solutions):
 - Container: Use a compatible, properly labeled hazardous waste container.
 - Labeling: The label must include "Hazardous Waste," the chemical name "**2-Hydroxy-2-(4-methylphenyl)acetic acid**," the hazard characteristic (e.g., "Corrosive" if the pH is ≤ 2), and the accumulation start date.
 - Storage: Store the container in a designated Satellite Accumulation Area (SAA) at or near the point of generation. Keep the container closed except when adding waste.
 - Disposal: Contact your institution's EHS department to arrange for the pickup and disposal of the hazardous waste.^{[7][8]}

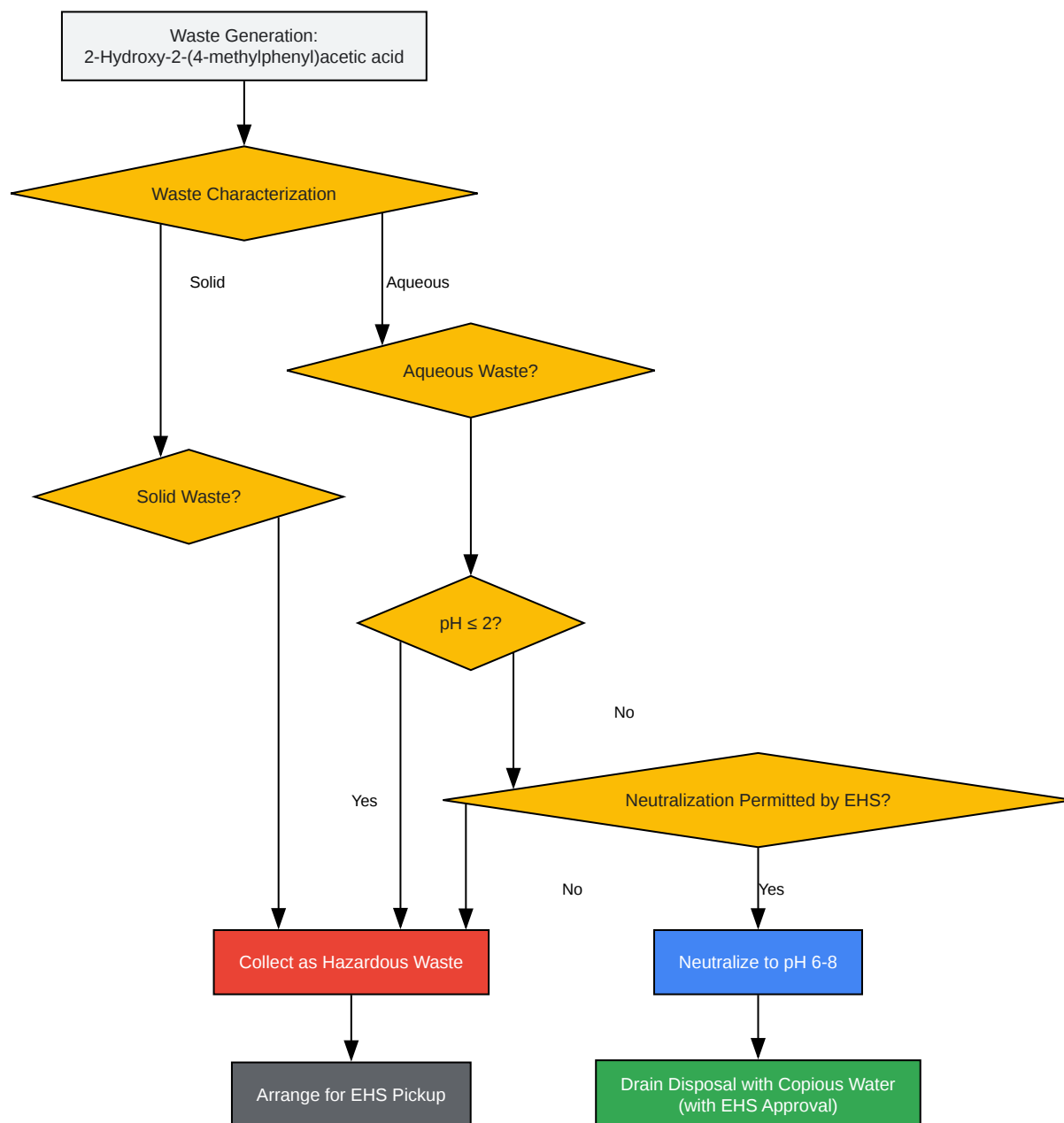
Quantitative Data Summary for Acidic Organic Waste

The following table provides a general overview of parameters relevant to the disposal of acidic organic compounds. These are not specific to **2-Hydroxy-2-(4-methylphenyl)acetic acid** and should be confirmed with your institution's specific guidelines.

Parameter	Guideline Value/Information	Source/Regulation
EPA Hazardous Waste Code	D002 (for aqueous solutions with $\text{pH} \leq 2$)	Resource Conservation and Recovery Act (RCRA)
Typical pH for Neutralization	6.0 - 8.0	General Laboratory Practice
Personal Protective Equipment	Goggles, Gloves, Lab Coat	OSHA 29 CFR 1910.1200
Storage	Segregated, Labeled, Closed Containers	Institutional EHS Protocols
Disposal Method	Via licensed hazardous waste disposal company	Local, State, and Federal Regulations

Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **2-Hydroxy-2-(4-methylphenyl)acetic acid** waste.



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